

An In-depth Technical Guide to the Fundamental Properties of 1-Pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pentene

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Introduction

1-Pentene (also known as pent-1-ene) is an alkene with the chemical formula C_5H_{10} .^{[1][2]} It is a colorless, volatile, and highly flammable liquid with a gasoline-like odor.^{[3][4]} As a simple alkene, **1-pentene** serves as a fundamental building block in organic synthesis and is a component of high-octane motor fuels.^[5] This technical guide provides a comprehensive overview of the core chemical and physical properties of **1-pentene**, detailed experimental protocols for their determination, and relevant safety information. All quantitative data is summarized in structured tables for ease of reference and comparison.

Chemical and Physical Properties

The fundamental properties of **1-pentene** are crucial for its application in various chemical processes. These properties are summarized in the tables below.

General and Molecular Properties

Property	Value	Source
IUPAC Name	pent-1-ene	[1]
Molecular Formula	C ₅ H ₁₀	[1][6]
Molecular Weight	70.13 g/mol	[1][7]
CAS Number	109-67-1	[1]
Appearance	Colorless liquid	[3][7]
Odor	Disagreeable, gasoline-like	[3][7]

Physical Properties

Property	Value	Source
Density	0.641 g/mL at 25 °C	[3][8][9]
Boiling Point	29.9-30.1 °C	[3][8][9]
Melting Point	-165.2 °C	[1]
Vapor Pressure	635.0 mmHg at 25 °C	[1]
Vapor Density	2.4 (vs air)	[9][10]
Refractive Index (n ₂₀ /D)	1.371	[3][10]
Flash Point	-20 °F (-28.9 °C)	[3][4]
Autoignition Temperature	522 °F (272 °C)	[9][10]

Solubility

Solvent	Solubility	Source
Water	Insoluble (148 mg/L at 25 °C)	[1][11]
Ethanol	Miscible	[1][9]
Ethyl Ether	Miscible	[1][9]
Benzene	Soluble	[1][9]
Non-polar organic solvents	Highly soluble	[11]

Spectral Data

Spectroscopic analysis is essential for the identification and characterization of **1-pentene**. Representative spectral data are presented below.

¹H NMR Spectrum

The proton NMR spectrum of **1-pentene** shows five distinct signals corresponding to the five different chemical environments of the hydrogen atoms.[1]

¹³C NMR Spectrum

The carbon-13 NMR spectrum of **1-pentene** displays five signals, indicating five unique carbon environments in the molecule.

Mass Spectrum

The mass spectrum of **1-pentene** shows a molecular ion peak (M⁺) at m/z = 70.[3][12]
Significant fragment ions are observed at m/z values of 55, 42, 41, and 29.[12]

Infrared (IR) Spectrum

The IR spectrum of **1-pentene** exhibits characteristic absorption bands for an alkene. A key absorption is observed around 1640 cm⁻¹ due to the C=C stretching vibration.[7] C-H stretching vibrations of the vinyl group are typically seen around 3080 cm⁻¹. [7]

Experimental Protocols

Detailed methodologies for determining key physical and chemical properties of **1-pentene** are provided below.

Determination of Boiling Point (Distillation Method)

This protocol outlines the determination of the boiling point of **1-pentene** using simple distillation.^{[13][14]}

Materials:

- Round-bottom flask (50 mL)
- Distillation head
- Condenser
- Receiving flask
- Thermometer (-10 to 110 °C)
- Heating mantle
- Boiling chips
- **1-Pentene** (≥ 5 mL)

Procedure:

- Place 10-15 mL of **1-pentene** and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

- Record the ambient atmospheric pressure.



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Boiling Point Determination Workflow

Determination of Density

This protocol describes the measurement of the density of **1-pentene**.

Materials:

- Pycnometer (specific gravity bottle) of known volume
- Analytical balance
- **1-Pentene**
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance.
- Fill the pycnometer with **1-pentene**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully remove any excess liquid that has expanded out of the capillary.
- Dry the outside of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the **1-pentene** by the volume of the pycnometer.

Acquisition of FTIR Spectrum

This protocol details the procedure for obtaining an FTIR spectrum of liquid **1-pentene** using an Attenuated Total Reflectance (ATR) accessory.^[4]

Materials:

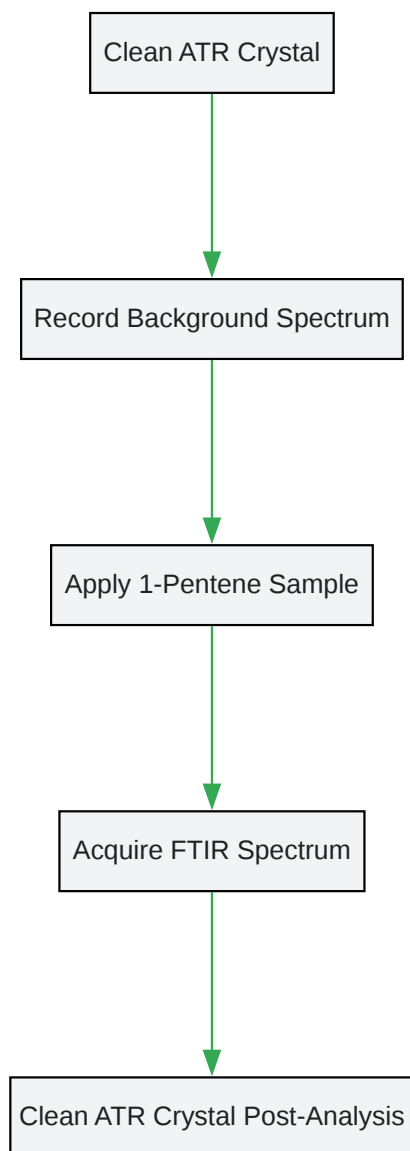
- FTIR spectrometer with an ATR accessory

- **1-Pentene**

- Solvent for cleaning (e.g., isopropanol)
- Lint-free wipes

Procedure:

- Ensure the ATR crystal is clean and dry.
- Record a background spectrum of the empty, clean ATR crystal.
- Place a small drop of **1-pentene** onto the center of the ATR crystal.
- Acquire the FTIR spectrum of the sample over the desired wavenumber range (e.g., 4000-400 cm^{-1}).[\[4\]](#)
- Clean the ATR crystal thoroughly with a suitable solvent and a lint-free wipe after the measurement.



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FTIR-ATR Experimental Workflow

Acquisition of NMR Spectra

This protocol outlines the general procedure for acquiring ^1H and ^{13}C NMR spectra of **1-pentene**.

Materials:

- NMR spectrometer
- NMR tube (5 mm)
- Deuterated solvent (e.g., CDCl_3)
- **1-Pentene**
- Pipette

Procedure:

- Dissolve approximately 5-25 mg of **1-pentene** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) directly in a clean, dry NMR tube.[\[15\]](#)
- Cap the NMR tube and gently invert it several times to ensure a homogeneous solution.
- Place the NMR tube in the spectrometer's sample holder.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
- Process the acquired data (Fourier transform, phase correction, and baseline correction).

Acquisition of Mass Spectrum (GC-MS)

This protocol describes the analysis of **1-pentene** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- GC-MS instrument
- Appropriate GC column (e.g., non-polar)

- Volatile solvent (e.g., hexane or dichloromethane)

- **1-Pentene**

- Microsyringe

Procedure:

- Prepare a dilute solution of **1-pentene** in a volatile solvent.
- Set the GC-MS instrument parameters, including injector temperature, oven temperature program, and mass spectrometer settings.
- Inject a small volume (e.g., 1 μ L) of the prepared solution into the GC inlet.
- The sample is vaporized and separated on the GC column before entering the mass spectrometer for ionization and analysis.
- Acquire and process the data to obtain the mass spectrum.

Reactivity and Stability

1-Pentene is a stable compound under normal storage conditions but is highly flammable and its vapors can form explosive mixtures with air.[3][5] It is incompatible with strong oxidizing agents.[3][5] As an alkene, it readily undergoes addition reactions across the double bond, such as hydrogenation to form pentane and halogenation.[11] It can also undergo polymerization.[3]

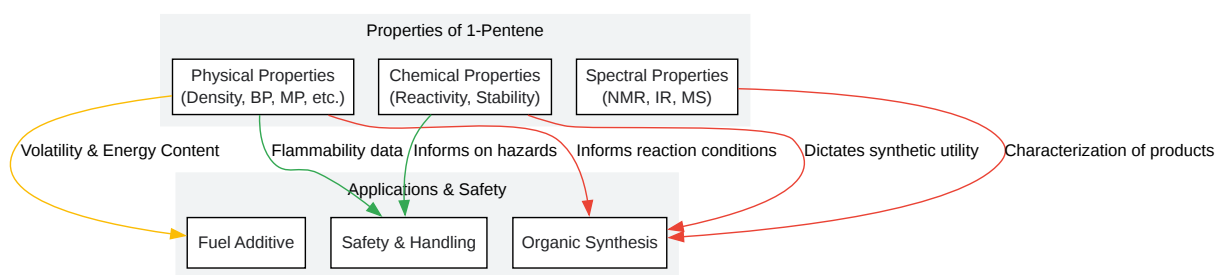
Safety and Handling

Hazards:

- **Flammability:** Extremely flammable liquid and vapor.[9] Vapors may travel to a source of ignition and flash back.
- **Health:** May cause skin and eye irritation.[16] Inhalation of high concentrations of vapor can act as a simple asphyxiant or weak anesthetic.[4] Aspiration hazard if swallowed.[9]

Handling and Storage:

- Handle in a well-ventilated area and use personal protective equipment, including safety glasses and gloves.[17]
- Keep away from heat, sparks, open flames, and other ignition sources.[17]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]



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Logical Relationships of **1-Pentene** Properties**Need Custom Synthesis?**

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of 1-Pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089616#1-pentene-fundamental-chemical-and-physical-properties]

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